

# Proper Disposal of Nickel-60: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nickel-60

Cat. No.: B576911

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It is crucial to understand that **Nickel-60** ( $^{60}\text{Ni}$ ) is a stable, non-radioactive isotope of nickel. Therefore, its disposal is governed by regulations for chemical waste, not radioactive waste. The primary hazards associated with **Nickel-60** are chemical in nature, and it should be handled and disposed of in accordance with the material's Safety Data Sheet (SDS) and local, state, and federal regulations for hazardous materials.

This guide provides comprehensive procedures for the proper disposal of nickel compounds, which would apply to non-radioactive **Nickel-60**. However, given the potential for confusion with radioactive nickel isotopes, such as Nickel-63, this document also outlines the procedures for the disposal of low-level radioactive waste (LLRW) for informational purposes. If you are working with any radioactive materials, you must follow your institution's specific radiation safety protocols and regulatory requirements.

## Immediate Safety and Handling

Before any disposal procedures, ensure that proper personal protective equipment (PPE) is used. This includes, but is not limited to, safety glasses or goggles, a lab coat, and appropriate gloves (nitrile gloves are often recommended, with double gloving for heavy or extended use). [1] All handling of nickel compounds should be performed in a well-ventilated area, and wet cleaning methods are recommended to prevent the generation of dust.[1][2]

In the event of a spill, sweep up the material, place it in a suitable, sealed container, and hold it for waste disposal.[3][4] Avoid creating dust. The spill area should be ventilated and washed after the material has been collected.[3][4]

## Quantitative Data for Nickel Isotopes

For clarity, the following table summarizes the key properties of stable **Nickel-60** and contrasts them with the radioactive isotope Nickel-63.

Property	Nickel-60 ( $^{60}\text{Ni}$ )	Nickel-63 ( $^{63}\text{Ni}$ )
Atomic Mass	59.930786 u[5]	62.929669 u
Natural Abundance	26.223%[5]	Trace
Radioactive	No (Stable)[5][6]	Yes
Half-life	Not Applicable	100.1 years[7]
Decay Mode	Not Applicable	Beta emission
Primary Hazard	Chemical Toxicity	Radiological and Chemical

## Disposal Procedures for Non-Radioactive Nickel-60

The disposal of non-radioactive **Nickel-60** should be treated as chemical waste. The following steps provide a general guideline; however, always consult your institution's specific procedures and the material's SDS.

- Waste Identification and Segregation:
  - Identify the waste as non-radioactive nickel compound.
  - Segregate it from other waste streams, especially radioactive waste.
- Containerization:
  - Place the waste in a clearly labeled, sealed, and compatible container.
  - The label should include the chemical name ("Nickel-60" or the specific nickel compound) and any applicable hazard warnings.
- Storage:

- Store the waste container in a designated, well-ventilated area away from incompatible materials.[\[1\]](#)
- Disposal Request:
  - Contact your institution's Environmental Health and Safety (EHS) or Hazardous Waste Management department to arrange for pickup and disposal.
  - Provide them with a complete and accurate description of the waste.
- Professional Disposal:
  - The waste will be handled by a licensed professional waste disposal service for treatment and/or disposal in accordance with local, state, and federal regulations.[\[3\]](#)[\[4\]](#)

## Informational: General Disposal Procedures for Low-Level Radioactive Waste (LLRW)

Should you be working with a radioactive nickel isotope, such as Nickel-63, the following general procedures for LLRW would apply. These procedures are for informational purposes only and must be supplemented by your institution's specific radiation safety protocols.

- Waste Classification and Segregation:
  - LLRW is typically classified as Class A, B, or C, based on the concentration and half-life of the radionuclides present.[\[1\]](#)[\[8\]](#)[\[9\]](#)
  - Waste should be segregated by its physical form (dry solid, liquid, sharps) and by the half-life of the isotopes (short-lived vs. long-lived).[\[3\]](#)
- Containerization:
  - Use approved, color-coded containers for different waste streams (e.g., yellow for long-lived isotopes).[\[3\]](#)
  - Containers must be clearly labeled with the universal radiation symbol, the isotope(s) present, the activity level, and the date.

- On-Site Storage:
  - LLRW is typically stored on-site in a designated and shielded location.
  - Storage allows for the decay of short-lived isotopes to safe levels, at which point they may be disposed of as regular waste after removing or defacing radioactive labels.
- Waste Manifesting and Transportation:
  - A detailed manifest must be completed for all radioactive waste destined for off-site disposal.
  - Transportation must be conducted by a certified radioactive waste handler in compliance with Department of Transportation (DOT) regulations.[10][11]
- Off-Site Disposal:
  - The waste is transported to a licensed LLRW disposal facility.

## Experimental Protocols: Handling and Segregation of Waste

The following provides a general methodology for the handling and segregation of chemical and low-level radioactive waste in a laboratory setting.

### Protocol 1: Segregation of Solid Chemical Waste (e.g., Non-Radioactive **Nickel-60**)

- Preparation: Designate a specific, labeled container for solid nickel waste.
- Collection: Place all contaminated solid materials (e.g., gloves, paper towels, weigh boats) directly into the designated container.
- Closure: Once the experiment is complete or the container is full, securely close the container.
- Labeling: Ensure the container is clearly labeled with "Solid Nickel Waste" and any other required hazard information.

- Storage: Move the container to the laboratory's designated chemical waste accumulation area.
- Disposal Request: Follow institutional procedures to request a pickup from EHS.

#### Protocol 2: Informational - Segregation of Dry Solid Low-Level Radioactive Waste

- Preparation: Obtain the appropriate color-coded radioactive waste container from your institution's radiation safety office.
- Labeling: Affix a radioactive waste tag to the container and fill in all required information (e.g., isotope, activity, date).
- Collection: Place all dry solid radioactive waste into the container. Do not place liquids or sharps in this container.
- Closure: When the container is full, seal it as instructed by the radiation safety office.
- Survey: Monitor the exterior of the container for any contamination.
- Storage and Pickup: Move the sealed container to the designated radioactive waste storage area for pickup by authorized personnel.

## Visualizing the Disposal Workflow

The following diagrams illustrate the logical workflows for the disposal of non-radioactive chemical waste and informational general low-level radioactive waste.



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## Disposal workflow for non-radioactive chemical waste.

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Informational: General disposal workflow for LLRW.

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Address: 3281 E Guasti Rd  
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